

# Comparative toxicity of Azamethiphos and deltamethrin on non-target marine crustaceans

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## Comparative Ecotoxicology of Azamethiphos and Deltamethrin on Marine Crustaceans

A Guide for Researchers and Drug Development Professionals

This guide provides a comparative analysis of the toxicity of two widely used aquaculture pesticides, **Azamethiphos** and Deltamethrin, on non-target marine crustaceans. The extensive use of these substances to control sea lice on salmon farms has raised environmental concerns due to their potential impact on surrounding marine ecosystems. This document summarizes key experimental data, outlines common toxicological testing protocols, and illustrates the mechanistic pathways of these compounds.

#### **Executive Summary**

**Azamethiphos**, an organophosphate, and Deltamethrin, a pyrethroid, are both effective in controlling sea lice infestations in salmonid aquaculture. However, their release into the marine environment poses a significant risk to non-target crustaceans, which are physiologically similar to the target parasites. Experimental data consistently demonstrates that Deltamethrin is significantly more toxic to a range of marine crustaceans than **Azamethiphos**.[1][2] The lethal and effective concentrations for Deltamethrin are often orders of magnitude lower than those for **Azamethiphos**, indicating a higher potential for adverse environmental impact even at low concentrations.[1][3]



### **Quantitative Toxicity Data**

The following table summarizes the lethal (LC50) and effective (EC50) concentrations of **Azamethiphos** and Deltamethrin for various non-target marine crustacean species. These values represent the concentration of the pesticide in water that causes mortality or a sublethal effect in 50% of the test population over a specified exposure period.



Pesticide	Species	Life Stage	Exposure Time	Endpoint	Concentrati on (µg/L)
Azamethipho s	Homarus gammarus (European Lobster)	Stage I Larvae	1 hour	LC50	20.0
Homarus gammarus (European Lobster)	Stage II Larvae	1 hour	LC50	20.0	
Homarus gammarus (European Lobster)	Stage I Larvae	1 hour	EC50	10.8	
Homarus gammarus (European Lobster)	Stage II Larvae	1 hour	EC50	12.0	
Deltamethrin	Homarus gammarus (European Lobster)	Stage I Larvae	1 hour	LC50	0.0026
Homarus gammarus (European Lobster)	Stage II Larvae	1 hour	LC50	0.0034	
Homarus gammarus (European Lobster)	Stage I Larvae	1 hour	EC50	0.0013	_
Homarus gammarus	Stage II Larvae	1 hour	EC50	0.0017	_



(European Lobster)				
Pandalus borealis (Northern Shrimp)	Adult	1 hour (repeated)	LC50	0.002
Pandalus borealis (Northern Shrimp)	Adult	24 hours	LC50	0.002
Homarus americanus (American Lobster)	Larvae	1 hour	LC50	0.0034
Mysid Shrimp (Mysidopsis bahia)	-	-	LC50	0.0139
Amphipod species	-	1 hour	LC50	0.187

Data sourced from studies on the acute toxicity of **Azamethiphos** and Deltamethrin on various marine crustaceans.[1][4]

## **Experimental Protocols**

The following sections detail the generalized methodologies employed in the ecotoxicological studies cited in this guide. These protocols are based on standardized methods for acute and chronic toxicity testing with marine invertebrates.[5][6][7][8][9]

#### **Test Organisms and Acclimation**

Species Selection: Test species such as the European lobster (Homarus gammarus),
 American lobster (Homarus americanus), and the Northern shrimp (Pandalus borealis) are



chosen due to their ecological and commercial importance, as well as their known sensitivity to pesticides.[1][4][10]

- Collection and Culture: Organisms are either collected from the wild or sourced from established laboratory cultures.
- Acclimation: Prior to testing, all organisms undergo an acclimation period of at least 10 days in filtered, aerated seawater that matches the temperature and salinity of the test conditions.
   [9] This minimizes stress and ensures that any observed effects are due to the test substance.

#### **Acute Toxicity Testing**

- Test Solutions: Nominal concentrations of Azamethiphos and Deltamethrin are prepared by
  dissolving the compounds in seawater. A geometric series of at least five concentrations and
  a control (seawater without the test substance) are used.[9]
- Exposure: For acute tests, a static or semi-static exposure system is typically used. In a static test, the organisms are placed in the test chambers with the solution, which is not changed for the duration of the test (typically 24 to 96 hours). For pulse exposures, organisms are exposed for a shorter period (e.g., 1 hour) and then transferred to clean seawater for observation.[10]
- Test Chambers: Glass or stainless-steel vessels are used as test chambers. The volume is sufficient to allow for adequate mixing and to prevent oxygen depletion.
- Environmental Conditions: Key water quality parameters such as temperature, salinity, pH, and dissolved oxygen are monitored and maintained within a narrow range throughout the experiment.[9]
- Observations: Mortality and sublethal effects (e.g., immobilization, changes in behavior) are recorded at regular intervals (e.g., 24, 48, 72, and 96 hours).[7][9]
- Data Analysis: The concentration-response data is used to calculate the LC50 or EC50 values using statistical methods such as probit analysis.

### **Chronic and Sublethal Toxicity Testing**



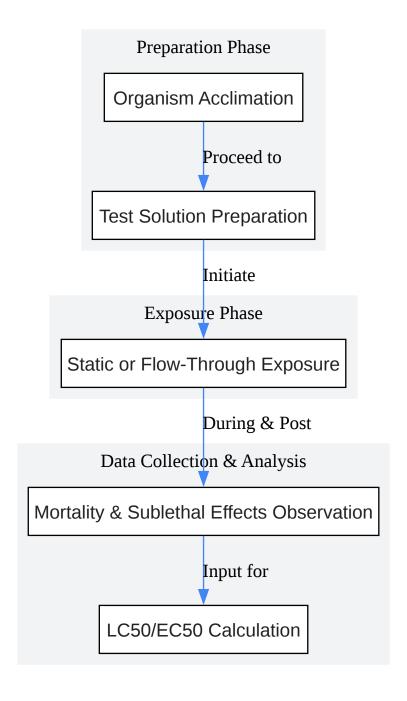
- Exposure: For chronic studies, which can last for several weeks or months, flow-through or semi-static renewal systems are preferred to maintain stable concentrations of the test substance.
- Endpoints: In addition to mortality, sublethal endpoints are assessed, including:
  - Growth (changes in weight and length)
  - Reproduction (fecundity, hatching success)
  - Molting frequency
  - Behavioral changes
  - Biochemical markers (e.g., enzyme activity)

#### **Visualizations**

#### **Experimental Workflow and Mechanistic Pathways**

The following diagrams illustrate a generalized workflow for conducting crustacean toxicity tests and the signaling pathways affected by **Azamethiphos** and Deltamethrin.

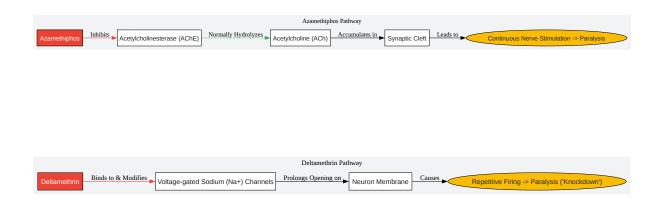




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Caption: Generalized workflow for aquatic ecotoxicology testing.





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